

Proper Disposal of 2-Aminobenzonitrile: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-Aminobenzonitrile

Cat. No.: B023959

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The proper disposal of **2-aminobenzonitrile** is critical for ensuring laboratory safety and environmental protection. Due to its hazardous properties, this chemical cannot be discarded as regular waste.^[1] This guide provides detailed, procedural steps for researchers, scientists, and drug development professionals to manage and dispose of **2-aminobenzonitrile** waste safely and in accordance with typical hazardous waste regulations.

Hazard Profile and Classification

2-Aminobenzonitrile is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and it is suspected of causing cancer.^{[2][3]} It also causes significant skin and eye irritation.^[4] According to transport regulations, it falls under UN number UN3439, technical name "NITRILES, SOLID, TOXIC, N.O.S.", with a hazard class of 6.1 (Toxic Solid).^[4] Therefore, it must be managed as hazardous waste from the moment it is generated until its final disposal by a licensed facility.^{[5][6]}

| Identifier | Value | Source |
|-----------------------|---|--------------|
| CAS Number | 1885-29-6 | [2][4] |
| UN Number | UN3439 | [4] |
| Proper Shipping Name | NITRILES, SOLID, TOXIC, N.O.S. (2-Aminobenzonitrile) | [4] |
| Hazard Class | 6.1 (Toxic) | [4] |
| Packing Group | III | [4] |
| Flash Point | 145 °C / 293 °F | [4][7][8][9] |
| Melting Point | 45 - 50 °C | [4][7][9] |
| GHS Hazard Statements | H302, H312, H332, H315, H317, H319, H335, H351 | [2][9] |

Experimental Protocol: Waste Disposal Procedure

This protocol outlines the necessary steps for the safe handling and disposal of **2-aminobenzonitrile** waste within a laboratory setting.

1.0 Objective: To safely collect, store, and arrange for the disposal of solid **2-aminobenzonitrile** waste and contaminated materials.

2.0 Personal Protective Equipment (PPE): Before handling the chemical waste, ensure the following PPE is worn:

- Gloves: Chemically resistant impervious gloves.[2]
- Eye Protection: Safety glasses or goggles.[2][4]
- Protective Clothing: A lab coat is mandatory.[2][3]
- Respiratory Protection: If there is a risk of dust generation, use a NIOSH/MSHA-approved respirator.[4]

3.0 Materials:

- A designated hazardous waste container that is chemically compatible, in good condition, and has a secure, leak-proof screw cap.[10][11]
- Hazardous Waste Label.
- Secondary containment system (e.g., a larger, chemically resistant bin).[11]

4.0 Procedure:

4.1 Waste Collection:

- Perform all waste handling in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[2][3]
- Carefully place solid **2-aminobenzonitrile** waste, including any contaminated items like gloves or weigh boats, directly into the designated hazardous waste container.[5]
- Do not mix **2-aminobenzonitrile** with incompatible wastes. Store acids and bases separately, and keep away from oxidizing agents.[10]
- Ensure the container is not overfilled; leave at least one inch of headroom to allow for expansion.[10]

4.2 Container Management and Storage:

- Securely cap the waste container at all times, except when adding waste.[1][10]
- Properly label the container with the words "Hazardous Waste," the full chemical name ("**2-Aminobenzonitrile**"), and an accurate description of its contents.[5][6]
- Store the sealed container in a designated "Satellite Accumulation Area" (SAA), which must be at or near the point of waste generation.[5][10] The SAA should be inspected weekly for any signs of leakage.[10]
- Place the primary waste container within a secondary containment system to prevent the spread of material in case of a leak.[11]

4.3 Disposal Request and Pickup:

- Once the container is full or you are finished generating this waste stream, contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.[\[5\]](#)
[\[6\]](#)
- Provide the EHS team with an accurate description of the waste for proper handling and disposal.[\[5\]](#)

5.0 Spill Cleanup:

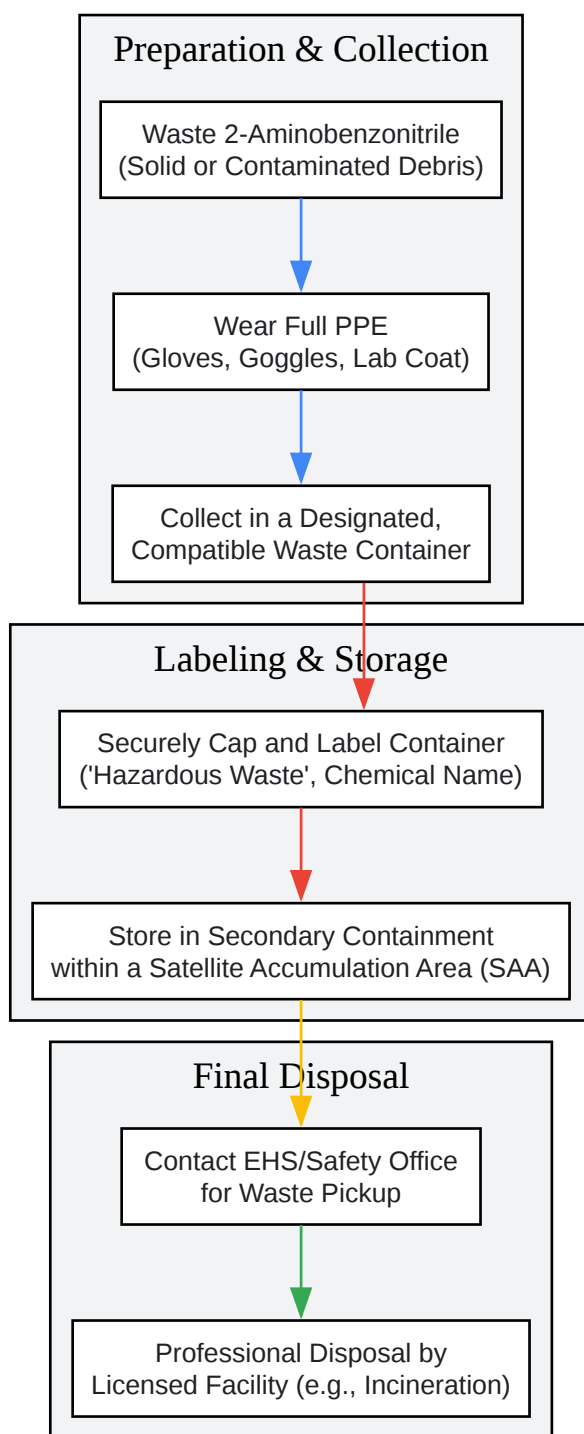
- In case of a minor spill, clean it up immediately while wearing appropriate PPE.[\[2\]](#)
- Use dry cleanup procedures; sweep or shovel the material up and place it in a clean, dry, sealable, and labeled container for disposal.[\[2\]](#)[\[7\]](#) Avoid generating dust.[\[2\]](#)
- Materials used for spill cleanup must also be disposed of as hazardous waste.[\[1\]](#)
- For major spills, evacuate the area and alert your institution's emergency services or EHS department.[\[2\]](#)

6.0 Empty Container Decontamination:

- A container that held **2-aminobenzonitrile** must be treated as hazardous waste.[\[7\]](#)
- It should not be disposed of in regular trash unless it has been triple-rinsed with a suitable solvent capable of removing the chemical residue.[\[1\]](#) The rinsate from this process must be collected and disposed of as hazardous waste.[\[1\]](#)

Disposal Workflow Visualization

The following diagram illustrates the procedural flow for the proper disposal of **2-aminobenzonitrile**.



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Caption: Workflow for the safe disposal of **2-aminobenzonitrile** waste.

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